

Essential Safety and Operational Guide for Handling C(YIGSR)3-NH2

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Compound of Interest

Compound Name: C(Yigsr)3-NH2

CAS No.: 145194-33-8

Cat. No.: B126921

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Disclaimer: A specific Safety Data Sheet (SDS) for **C(YIGSR)3-NH2** was not located. The following guidance is based on the SDS for Laminin Peptide YIGSR-NH2 and general best practices for handling peptides and chemicals with unknown toxicological profiles. It is imperative to treat any substance with unknown properties as potentially hazardous.

The peptide YIGSR-NH2 is a sequence derived from laminin and is used in research for its anticancer and anti-metastatic properties.[1] While a specific SDS for a trimer of this peptide ("**C(Yigsr)3-NH2**") is not available, the SDS for the monomer YIGSR-NH2 states that it is not classified as a hazardous substance but may cause respiratory, skin, and eye irritation.[2] Therefore, appropriate personal protective equipment and handling procedures are essential.

Personal Protective Equipment (PPE) Summary

Proper PPE is the first line of defense against potential exposure.[3][4] The following table summarizes the recommended PPE for handling **C(YIGSR)3-NH2** in both its solid (lyophilized) and liquid (reconstituted) forms.

Task	Form of C(YIGSR)3-NH2	Required PPE	Rationale
Weighing and Aliquoting	Solid (Lyophilized Powder)	- Nitrile Gloves- Lab Coat- Safety Goggles with side shields- N95 Respirator or work in a chemical fume hood	To prevent inhalation of fine particles and to protect skin and eyes from contact.[5][6][7]
Reconstitution and Dilution	Solid and Liquid	- Nitrile Gloves- Lab Coat- Safety Goggles	To protect against splashes of the solvent and the peptide solution.[3][6]
Experimental Use	Liquid	- Nitrile Gloves- Lab Coat- Safety Goggles	Standard laboratory practice to prevent contamination and accidental exposure. [8]
Spill Cleanup	Solid or Liquid	- Nitrile Gloves (double-gloving recommended)- Lab Coat- Safety Goggles- N95 Respirator (for solid spills)	To ensure maximum protection during cleanup of a potential hazard.[9]
Waste Disposal	Solid or Liquid	- Nitrile Gloves- Lab Coat- Safety Goggles	To protect against contact with contaminated waste materials.

Operational Protocols

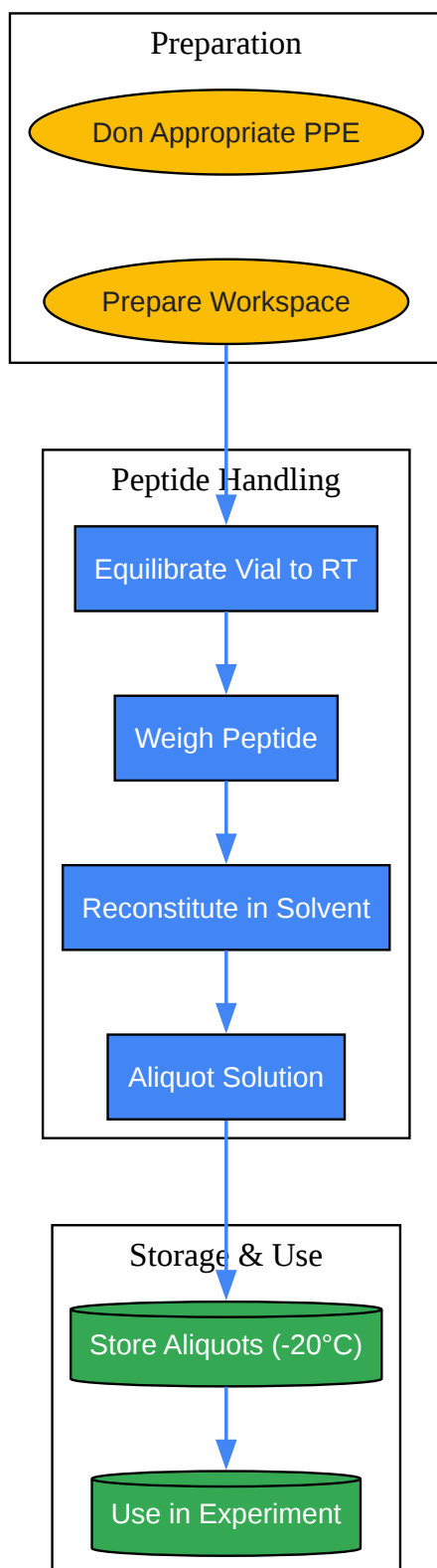
Adherence to standardized protocols is critical for ensuring safety and experimental integrity.

Receiving and Storage Protocol

- **Inspection:** Upon receipt, inspect the container for any damage or leaks. If the container is compromised, contact your institution's Environmental Health and Safety (EH&S) office.
- **Labeling:** Ensure the container is clearly labeled with the chemical name (**C(YIGSR)3-NH2**), date of receipt, and any known hazards.[10][11]
- **Storage:** Store the lyophilized peptide in a tightly sealed container at -20°C for long-term stability.[1][7][9] The storage location should be clearly marked and away from incompatible chemicals.[10]

Experimental Workflow: Reconstitution and Use

- **Preparation:** Before handling, ensure the designated work area (preferably a chemical fume hood or a well-ventilated space) is clean and uncluttered.[8] Don the appropriate PPE as outlined in the table above.
- **Equilibration:** Allow the sealed vial of lyophilized peptide to warm to room temperature in a desiccator before opening. This prevents condensation of moisture, which can degrade the peptide.[12]
- **Weighing:** Quickly weigh the desired amount of peptide in a clean, tared container. Avoid creating dust.[7]
- **Reconstitution:** Add the appropriate sterile, oxygen-free solvent (e.g., sterile water or a recommended buffer) to the peptide.[9][12] Gently swirl or sonicate briefly to dissolve; do not shake vigorously.[9]
- **Aliquoting:** To avoid repeated freeze-thaw cycles, divide the reconstituted peptide solution into single-use aliquots.[9]
- **Short-term Storage:** Store reconstituted aliquots at 2-8°C for short-term use or at -20°C or lower for long-term storage.[9]
- **Documentation:** Record all handling and preparation steps in a laboratory notebook.



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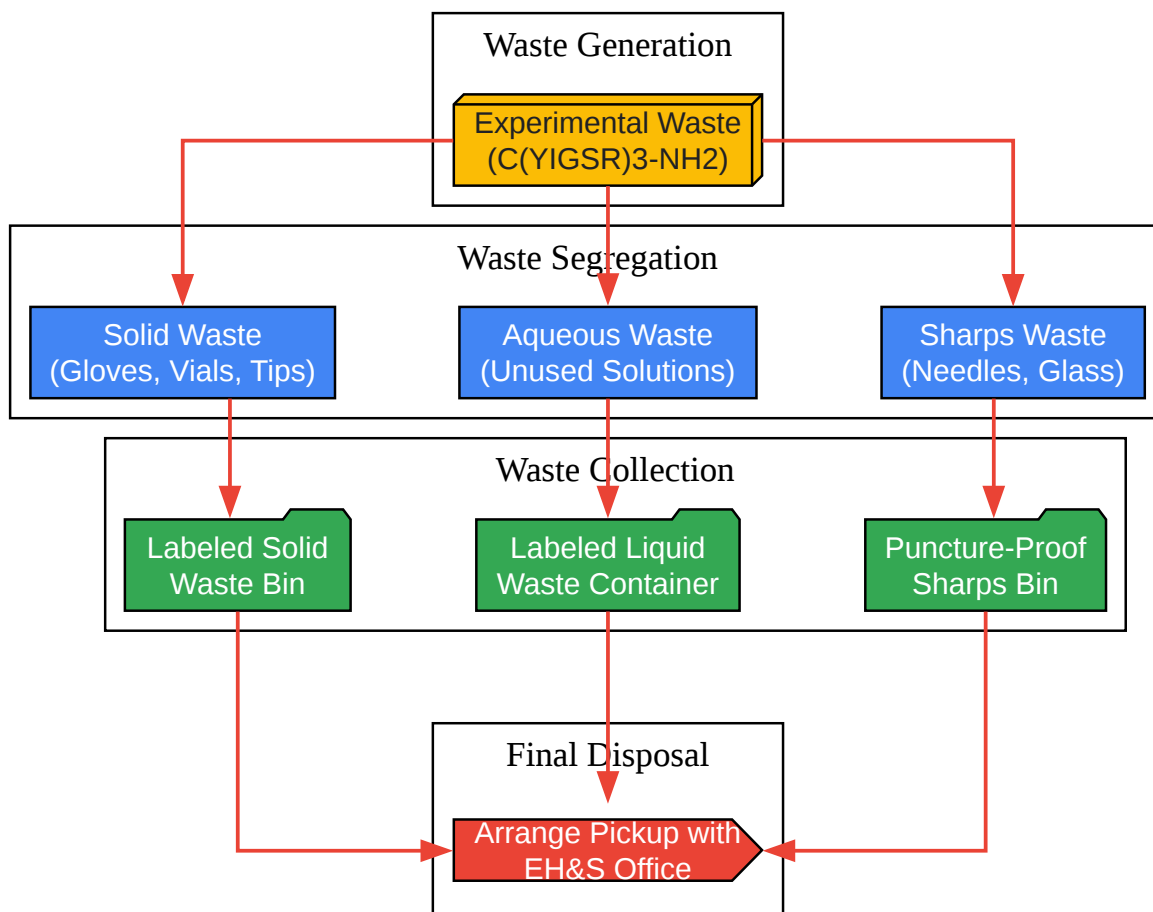
Caption: Workflow for safe handling and preparation of **C(YIGSR)3-NH2**.

Disposal Plan

Proper disposal of chemical waste is crucial to prevent environmental contamination and ensure regulatory compliance.^[13]

Waste Segregation and Disposal Protocol

- Identify Waste Streams: Segregate waste into three main categories:
 - Solid Waste: Contaminated consumables such as gloves, pipette tips, and empty vials.
 - Liquid Waste: Unused or expired peptide solutions and contaminated buffers.
 - Sharps Waste: Contaminated needles or glass slides.^[14]
- Solid Waste Disposal:
 - Collect all contaminated solid waste in a designated, clearly labeled hazardous waste bag or container.^[15]
 - Do not mix with general laboratory trash.
- Liquid Waste Disposal:
 - Collect all aqueous liquid waste containing the peptide in a dedicated, sealed, and clearly labeled hazardous waste container.^[16]
 - Do not dispose of peptide solutions down the sanitary sewer unless explicitly permitted by your institution's EH&S office and local regulations.^{[16][17]}
- Sharps Waste Disposal:
 - Place all contaminated sharps in a designated, puncture-resistant sharps container.^[14]
- Final Disposal:
 - Arrange for pickup and disposal of all hazardous waste through your institution's EH&S department.^{[11][13]} Ensure all containers are properly labeled for pickup.^[11] In some cases, incineration by a licensed facility may be required.^[7]



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Caption: Waste segregation and disposal plan for C(YIGSR)3-NH2.

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